

An In-depth Technical Guide on Neoheptanol (2,2-Dimethyl-1-pentanol)

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Compound of Interest

Compound Name: 2,2-Dimethylpentan-1-ol

Cat. No.: B1361373

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Introduction

Neoheptanol, systematically named 2,2-dimethyl-1-pentanol, is a branched-chain primary alcohol with the molecular formula $C_7H_{16}O$.^[1] Its structure consists of a pentanol backbone with two methyl groups attached to the second carbon atom.^[1] This arrangement classifies it as a "neo" alcohol. It is a colorless liquid at room temperature with a characteristic alcohol odor.^[1] Due to its hydrophobic hydrocarbon chain, neoheptanol has limited solubility in water but is soluble in organic solvents.^[1] The presence of the hydroxyl group enables it to participate in hydrogen bonding, which influences its physical properties like boiling and melting points.^[1] This compound serves as a versatile solvent and an intermediate in the synthesis of other chemical compounds.^[1]

Physicochemical Properties

A summary of the key physicochemical properties of Neoheptanol is presented below.

Property	Value	Reference
Molecular Formula	C7H16O	[2]
Molecular Weight	116.2 g/mol	[2]
CAS Number	2370-12-9	[3]
Boiling Point	153 °C	[4]
Refractive Index	1.4251	[4]
InChI Key	QTOMCRXZFDHJOL-UHFFFAOYSA-N	[5]
SMILES	CCCC(C)(C)CO	[5]

Synthesis of Neoheptanol

The synthesis of 2,2-dimethyl-1-pentanol was first described in an investigation aimed at preparing and characterizing this previously unknown alcohol.[6] The multi-step synthesis starts from n-propyl magnesium bromide and acetone.[6]

Overall Reaction Pathway

Caption: Synthesis of Neoheptanol from n-propyl magnesium bromide.

Experimental Protocols

Step 1: Synthesis of 2-methyl-2-pentanol[6]

- Reactants: n-propyl magnesium bromide, acetone.
- Procedure: n-propyl magnesium bromide is prepared and then treated with acetone. Subsequent hydrolysis of the reaction mixture yields 2-methyl-2-pentanol. The product is then purified.

Step 2: Synthesis of 2-chloro-2-methyl pentane[6]

- Reactants: 2-methyl-2-pentanol, concentrated hydrochloric acid.

- Procedure: The purified 2-methyl-2-pentanol is treated with cold concentrated hydrochloric acid to convert it to 2-chloro-2-methyl pentane.

Step 3: Synthesis of 2,2-dimethyl pentanoic acid[6]

- Reactants: 2-chloro-2-methyl pentane, magnesium, carbon dioxide.
- Procedure: The Grignard reagent of 2-chloro-2-methyl pentane is prepared. This Grignard reagent is then treated with carbon dioxide, followed by hydrolysis, to produce 2,2-dimethyl pentanoic acid. The acid is identified by its boiling point and through the preparation of its amide derivative.

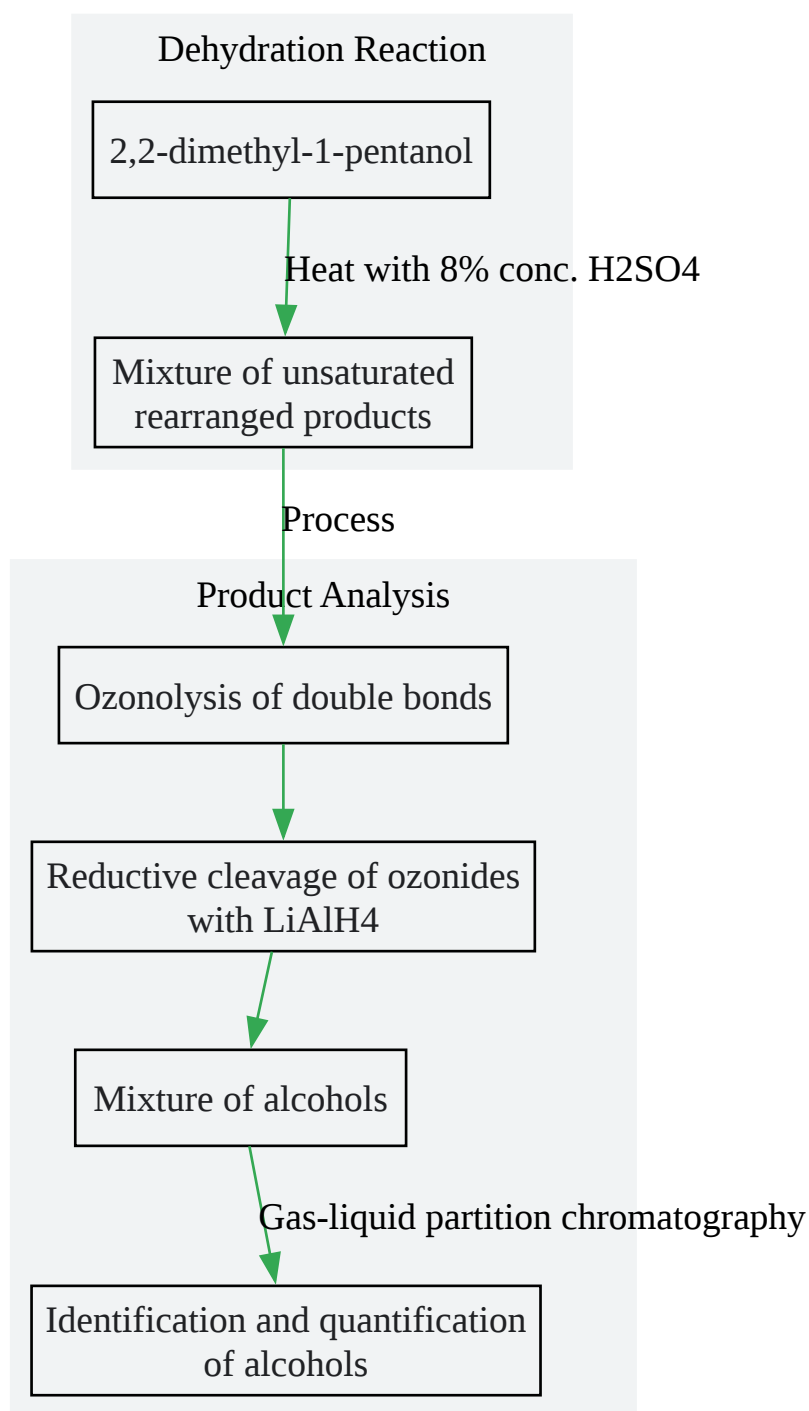
Step 4: Synthesis of 2,2-dimethyl-1-pentanol (Neoheptanol)[6]

- Reactants: 2,2-dimethyl pentanoic acid, lithium aluminum hydride (LiAlH_4).
- Procedure: The 2,2-dimethyl pentanoic acid is reduced using lithium aluminum hydride to yield 2,2-dimethyl-1-pentanol. The final product's purity is confirmed by gas-liquid partition chromatography, with a reported purity of better than 99 mole %.[6]

Characterization and Dehydration

Following its synthesis, 2,2-dimethyl-1-pentanol was characterized by preparing eight of its derivatives.[6] The study also investigated the rearrangement and dehydration of the alcohol.

Dehydration Experimental Workflow



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Caption: Experimental workflow for the dehydration of Neoheptanol.

Experimental Protocol for Dehydration and Analysis[6]

- Dehydration: The rearrangement and dehydration of 2,2-dimethyl-1-pentanol are achieved by heating the alcohol with 8% by weight of concentrated sulfuric acid at its boiling point.[6]
- Product Analysis:
 - The resulting mixture of unsaturated rearranged products is subjected to ozonolysis to cleave the double bonds.[6]
 - The ozonides are then reductively cleaved using lithium aluminum hydride, which converts them into a mixture of alcohols.[6]
 - This final mixture of alcohols is analyzed both qualitatively and quantitatively using gas-liquid partition chromatography. This analysis successfully identified all five of the theoretically possible rearranged products.[6]

Applications and Safety

Neoheptanol is utilized as a solvent and in the synthesis of other chemical compounds.[1]

While specific toxicity data is not extensively detailed in the provided results, it is noted that it may exhibit moderate toxicity, requiring appropriate handling and safety precautions in laboratory and industrial settings.[1]

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References

- 1. CAS 2370-12-9: 2,2-Dimethyl-1-pentanol | CymitQuimica [cymitquimica.com]
- 2. GSRS [gsrs.ncats.nih.gov]
- 3. NEOHEPTANOL [drugfuture.com]
- 4. chemsynthesis.com [chemsynthesis.com]
- 5. 2,2-dimethyl-1-pentanol [stenutz.eu]
- 6. uh-ir.tdl.org [uh-ir.tdl.org]

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